

cross-validation of analytical results for 4-(benzyloxy)aniline from different techniques

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(benzyloxy)aniline

Cat. No.: B124853

[Get Quote](#)

A Guide to the Cross-Validation of Analytical Results for 4-(Benzyloxy)aniline

For Researchers, Scientists, and Drug Development Professionals

The robust characterization of chemical compounds is a cornerstone of pharmaceutical development and chemical research. Ensuring the identity, purity, and structural integrity of a substance like **4-(benzyloxy)aniline** requires a multi-faceted analytical approach. Cross-validation, the process of comparing results from different analytical techniques, provides a high degree of confidence in the final data. This guide offers a comparative overview of the analytical results for **4-(benzyloxy)aniline** obtained through various methods, supported by experimental data and detailed protocols.

Data Presentation: A Comparative Summary

Quantitative data from different analytical techniques are summarized below. These results provide a comprehensive profile of **4-(benzyloxy)aniline** and its common salt form.

Table 1: Physical and Chromatographic Properties of **4-(Benzyloxy)aniline**

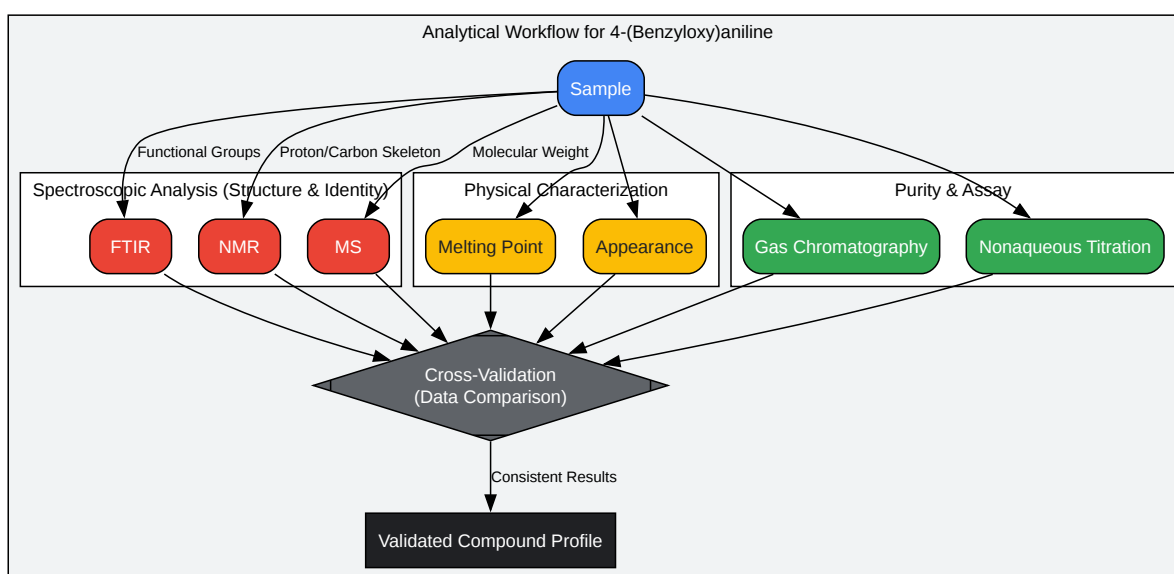
Parameter	Technique	Reported Value	Source(s)
Appearance	Visual Inspection	White to gray to brown powder or crystals	[1]
Melting Point (Free Base)	Capillary Method	52.0 to 56.0 °C	[1]
Melting Point (HCl Salt)	Capillary Method	228 °C (decomposes)	[2][3][4]
Boiling Point	Distillation	155 °C at 3 mmHg	[1]
Purity	Gas Chromatography (GC)	>98.0%	[1]
Purity	Nonaqueous Titration	>98.0%	[1]
Molecular Weight	---	199.25 g/mol	[5]

Table 2: Spectroscopic Data for **4-(Benzyloxy)aniline**

Technique	Parameter	Expected/Reported Value	Source(s)
Mass Spectrometry (MS)	Molecular Ion [M] ⁺	m/z 199	[5]
Key Fragments	m/z 108 (hydroxyphenyl aniline fragment), m/z 91 (benzyl fragment)	[6]	
FT-IR Spectroscopy	N-H Stretch (Amine)	3400 - 3500 cm ⁻¹ (two bands)	[7]
C-H Stretch (Aromatic)	3100 - 3000 cm ⁻¹	[1]	
C-O-C Stretch (Aryl-Alkyl Ether)	1230 - 1270 cm ⁻¹ (asymmetric)	[7]	
C-N Stretch (Aromatic Amine)	1250 - 1350 cm ⁻¹	[7]	
¹ H NMR Spectroscopy	Aromatic Protons (Benzyl Ring)	δ 7.2 - 7.5 ppm (multiplet, 5H)	[8]
Aromatic Protons (Aniline Ring)	δ 6.6 - 6.9 ppm (multiplet, 4H)	[8]	
Methylene Protons (-O-CH ₂ -Ph)	δ ~5.0 ppm (singlet, 2H)	[9]	
Amine Protons (-NH ₂)	δ ~3.6 ppm (broad singlet, 2H)		
¹³ C NMR Spectroscopy	C-O (Ether Linkage)	δ ~152 ppm	[10]
Aromatic Carbons	δ 115 - 142 ppm	[10]	
Methylene Carbon (-O-CH ₂ -Ph)	δ ~70 ppm	[10]	

Experimental Workflow and Cross-Validation Logic

The following diagram illustrates the logical workflow for the comprehensive analysis and cross-validation of **4-(benzyloxy)aniline**. Data from spectroscopic, physical, and purity-based techniques are integrated to build a complete and verified compound profile.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. eng.uc.edu [eng.uc.edu]
- 2. 4-(Benzyloxy)aniline hydrochloride, 98% 51388-20-6 | Otto Chemie Pvt Ltd | India [ottokemi.com]
- 3. 4-(Benzyloxy)aniline 98 51388-20-6 [sigmaaldrich.com]
- 4. 4-(Benzyloxy)aniline 98 51388-20-6 [sigmaaldrich.com]
- 5. 4-Benzyloxyaniline | C₁₃H₁₃NO | CID 22860 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. rsc.org [rsc.org]
- 7. benchchem.com [benchchem.com]
- 8. rsc.org [rsc.org]
- 9. ¹H NMR Chemical Shift [sites.science.oregonstate.edu]
- 10. ¹³C NMR Chemical Shift [sites.science.oregonstate.edu]
- To cite this document: BenchChem. [cross-validation of analytical results for 4-(benzyloxy)aniline from different techniques]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124853#cross-validation-of-analytical-results-for-4-benzyloxy-aniline-from-different-techniques]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com